

Safeguarding Your Research: A Comprehensive Guide to Handling Diethyl Azelate

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Compound of Interest

Compound Name: Diethyl azelate

Cat. No.: B1215421

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Diethyl azelate**, including detailed operational and disposal plans. By adhering to these procedural steps, you can minimize risks and ensure the integrity of your work.

Key Safety and Handling Information

Diethyl azelate is a combustible liquid that requires careful handling to prevent exposure and ensure laboratory safety. While it is not classified under GHS hazard statements, observing proper safety protocols is crucial.^[1]

Property	Value
Appearance	Colorless to light yellow liquid
Physical State	Liquid
Melting Point	-16 to -15.8 °C
Boiling Point	172 °C at 18 mmHg
Flash Point	>113 °C (closed cup)
Density	0.973 g/mL at 25 °C
Storage Temperature	Room temperature, in a dry and well-ventilated place[2][3]

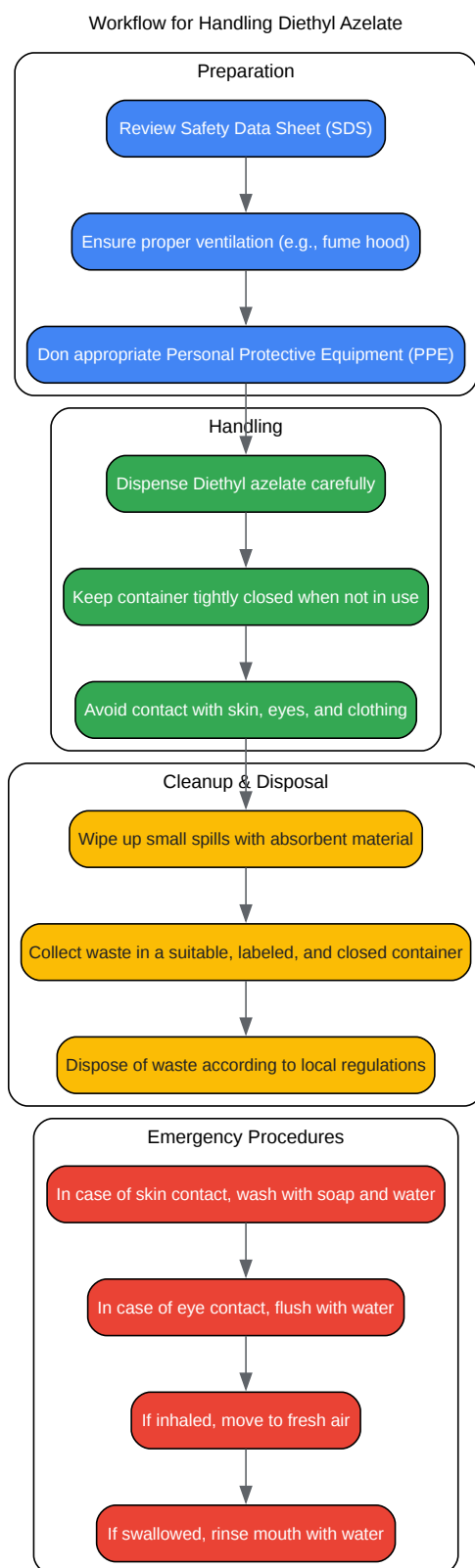
Personal Protective Equipment (PPE)

The appropriate selection and use of PPE are the first line of defense against chemical exposure.

PPE Category	Specification
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles are mandatory. These should be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [2]
Skin Protection	Chemical-resistant gloves are essential.[4] The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[2] Impervious clothing should be worn to prevent skin contact.[2]
Respiratory Protection	Under normal use with adequate ventilation, respiratory protection is not required.[2][5] For nuisance exposures, type OV/AG (US) or type ABEK (EU EN 14387) respirator cartridges may be used.[2]

Operational Procedures for Handling Diethyl Azelate

Following a systematic workflow is critical for minimizing risks during the handling of **Diethyl azelate**.



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Caption: A procedural workflow for the safe handling of **Diethyl azelate**.

Step-by-Step Handling and Disposal Plan

1. Preparation and Engineering Controls:

- Review SDS: Before beginning any work, thoroughly review the Safety Data Sheet for **Diethyl azelate**.
- Ventilation: Always handle **Diethyl azelate** in a well-ventilated area. A chemical fume hood is recommended to minimize inhalation exposure.
- PPE: Put on all required PPE as specified in the table above. This includes safety glasses, chemical-resistant gloves, and a lab coat or impervious clothing.

2. Handling and Use:

- Dispensing: When transferring or dispensing the chemical, do so carefully to avoid splashing.
- Storage: Keep the container tightly closed when not in use to prevent the release of vapors. [\[2\]](#) Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents. [\[2\]](#)[\[5\]](#)

3. Accidental Release Measures:

- Small Spills: For small spills, use an inert absorbent material to soak up the liquid.
- Containment: Prevent the spill from entering drains or waterways.
- Cleanup: Collect the absorbed material and place it into a suitable, closed container for disposal. [\[2\]](#)

4. First Aid Measures:

- Skin Contact: If skin contact occurs, immediately wash the affected area with soap and plenty of water. [\[2\]](#)
- Eye Contact: In case of eye contact, flush the eyes with water as a precaution. [\[2\]](#)

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, seek medical attention.[2]
- Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.[2]

5. Disposal Plan:

- Waste Collection: All waste containing **Diethyl azelate**, including contaminated absorbent materials, should be collected in a suitable, closed, and clearly labeled container.[2]
- Regulatory Compliance: Dispose of the chemical waste in accordance with all local, state, and federal regulations. Consult your institution's environmental health and safety (EHS) office for specific guidance on hazardous waste disposal.
- Empty Containers: Empty containers may retain product residue and should be handled as hazardous waste until properly decontaminated.

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